

An In-depth Technical Guide to DEAE-Functionalized Compounds

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Compound of Interest

Compound Name: *Deae-F*
CAS No.: 27591-69-1
Cat. No.: B1682907

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A Note on Terminology: The term "**DEAE-F**" does not correspond to a standardized chemical name in widely accessible chemical databases. It is likely an abbreviation or a specific product name, possibly referring to a "fast flow" variant of a **DEAE**-functionalized chromatography resin. This guide will, therefore, focus on the core chemical moiety, Diethylaminoethanol (DEAE), and its most common derivatives used in research and drug development: DEAE-Cellulose, DEAE-Dextran, and DEAE-Sepharose Fast Flow.

Part 1: The Core Moiety: Diethylaminoethanol (DEAE)

Diethylaminoethanol (DEAE) is the fundamental chemical building block for a range of derivatives used in various industrial and scientific applications. It is an organic compound that contains both a tertiary amine and a primary alcohol functional group.

Chemical Structure and Molecular Weight of DEAE

DEAE is a colorless, hygroscopic liquid with a characteristic ammonia-like odor.[1] It is miscible with water, alcohol, and ether.[2]

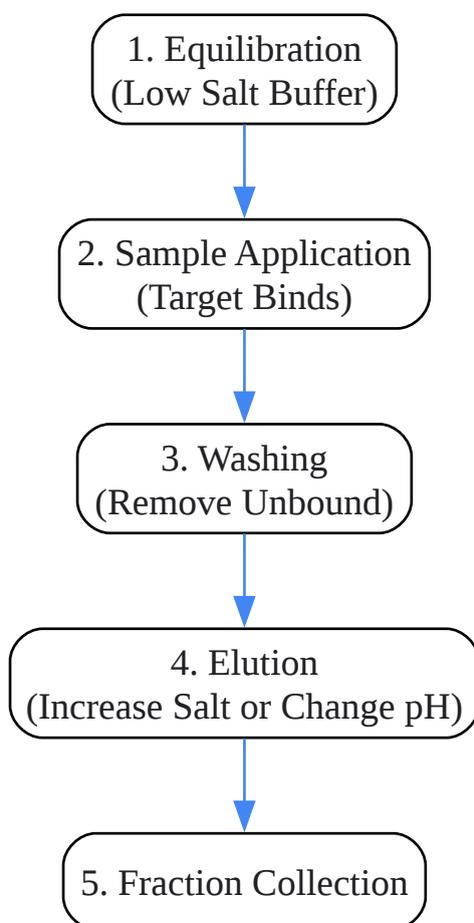
Chemical Formula: $C_6H_{15}NO$ [3]

Molecular Weight: 117.19 g/mol [4]

IUPAC Name: 2-(Diethylamino)ethan-1-ol[3]

Synonyms: 2-(Diethylamino)ethanol, N,N-Diethylethanolamine[1][3]

Chemical Structure:



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Sources

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- [2. ams.usda.gov \[ams.usda.gov\]](https://ams.usda.gov)
- [3. Diethylethanolamine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. 2-\(Diethylamino\)ethanol \(100-37-8\) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart \[chemchart.com\]](#)
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